

Technical Guide: Synthesis and Purification of Rosuvastatin D6 Calcium

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Compound of Interest

Compound Name: Rosuvastatin D6 Calcium

Cat. No.: B1574256

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Executive Summary

Rosuvastatin D6 Calcium (CAS: 2070009-41-3 for free acid/Na salt analog references) is a deuterated form of the HMG-CoA reductase inhibitor Rosuvastatin.^[1] It serves as a critical internal standard for pharmacokinetic (PK) studies.^[1] The introduction of six deuterium atoms on the isopropyl group provides a stable mass shift (+6 Da) without significantly altering the lipophilicity or chromatographic retention time compared to the non-deuterated drug, ensuring precise quantification in biological matrices.^[1]

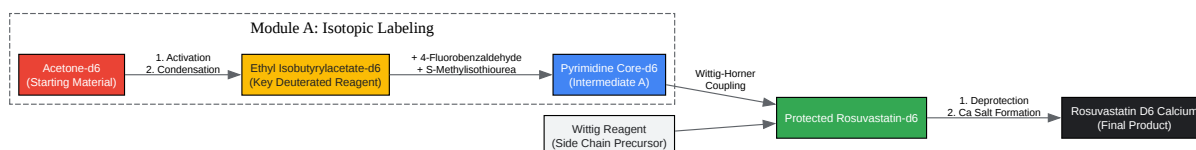
This guide outlines a convergent synthesis strategy designed to maximize isotopic incorporation (>99% isotopic purity) and chemical purity (>99.5%), utilizing a modified pyrimidine core synthesis followed by a Wittig-Horner coupling.^[1]

Strategic Retrosynthesis & Pathway

The synthesis is disconnected into two primary modules: the Deuterated Pyrimidine Core (Module A) and the Statin Side Chain (Module B).^[1] The critical step for isotopic labeling is the introduction of the isopropyl-d6 group early in the pyrimidine construction.

Synthesis Workflow Diagram

The following diagram illustrates the convergent pathway, highlighting the entry point of the deuterium label.[1]



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Caption: Convergent synthesis pathway for **Rosuvastatin D6 Calcium**, identifying Acetone-d6 as the primary isotopic source.

Detailed Experimental Protocols

Module A: Synthesis of the Deuterated Pyrimidine Core

Objective: Synthesize 4-(4-fluorophenyl)-6-(isopropyl-d6)-2-(N-methyl-N-methylsulfonylamino)pyrimidine-5-carbaldehyde.

Step 1: Preparation of Ethyl Isobutyrylacetate-d6

To ensure high isotopic purity, the synthesis begins with Acetone-d6.

- Bromination: React Acetone-d6 (99.9 atom% D) with bromine in methanol to form 2-bromopropane-d6 (isopropyl bromide-d6) via reduction.[1]
- Grignard Formation: Convert 2-bromopropane-d6 to Isopropylmagnesium bromide-d6.
- Acylation: React the Grignard reagent with diethyl malonate (or ethyl cyanoacetate followed by hydrolysis) to yield Ethyl Isobutyrylacetate-d6.[1]

Step 2: Pyrimidine Cyclization

Rationale: This step constructs the heterocyclic core while locking in the deuterium label.[1]

- Reagents: Ethyl isobutyrylacetate-d6 (1.0 eq), 4-Fluorobenzaldehyde (1.0 eq), S-Methylisothiurea hemisulfate (1.1 eq), Thiourea (catalytic).[1]
- Conditions: Reflux in ethanol with sodium ethoxide for 16 hours.
- Mechanism: Cyclocondensation (Biginelli-like modification) yields the intermediate Ethyl 4-(4-fluorophenyl)-6-(isopropyl-d6)-2-(methylthio)pyrimidine-5-carboxylate.[1]

Step 3: Oxidation and Substitution

The methylthio group is oxidized to a sulfone (a better leaving group) and displaced by N-methylmethanesulfonamide.[1]

- Oxidation: Treat the intermediate with m-CPBA (meta-chloroperoxybenzoic acid) in DCM at 0°C to form the sulfone.[1]
- Displacement: React the sulfone with N-methylmethanesulfonamide in the presence of Sodium Hydride (NaH) in DMF at 0°C
RT.
- Reduction to Aldehyde: Reduce the ethyl ester to the alcohol using DIBAL-H (-78°C), then oxidize back to the aldehyde using MnO₂ or Swern oxidation.[1]
- Result: Intermediate A (Aldehyde-d6).

Module B: Coupling and Final Assembly

Objective: Attach the chiral side chain and form the Calcium salt.

Step 4: Wittig-Horner Coupling[1]

- Reagents: Intermediate A (1.0 eq) + Diphenyl [2-(4-hydroxy-6-oxo-tetrahydro-pyran-2-yl)-ethyl]-phosphine oxide (or the equivalent Wittig ylide) (1.2 eq).
- Protocol:
 - Dissolve the phosphine oxide reagent in dry THF.[1] Cool to -78°C.[1]

- Add n-BuLi (1.2 eq) dropwise.[1] Stir for 1 hour to generate the ylide.
- Add Intermediate A (in THF) slowly.
- Allow to warm to RT and stir for 12 hours.
- Outcome: Formation of the characteristic (E)-olefin linkage.[1]

Step 5: Deprotection and Hydrolysis[2][3]

- Deprotection: If silyl protecting groups (e.g., TBS) were used on the side chain, remove them using TBAF/AcOH.[1]
- Hydrolysis: Treat the resulting lactone/ester with NaOH (1N) in Methanol/Water at RT. This opens the lactone/hydrolyzes the ester to form Rosuvastatin Sodium-d6.
 - Critical Checkpoint: Monitor by HPLC.[1][2][4] Ensure complete hydrolysis of the lactone without degradation of the statin core.

Step 6: Calcium Salt Formation (Precipitation)

The conversion from Sodium salt to Calcium salt determines the physical form (amorphous vs. crystalline) and purity.[1]

- Reagents: Rosuvastatin Sodium-d6 (aq solution), Calcium Acetate or Calcium Chloride.[1]
- Protocol:
 - Adjust the pH of the Rosuvastatin Sodium solution to 7.5–8.0.
 - Filter the solution through a 0.22 µm membrane to remove particulates.[1]
 - Add a solution of Calcium Acetate (0.55 eq) dropwise at 20°C under stirring.
 - **Rosuvastatin D6 Calcium** will precipitate as a white solid.[1]
 - Stir for 2 hours, filter, and wash with deionized water.

Purification and Quality Control

Achieving >99% chemical purity requires removing the Z-isomer and diastereomers.

Purification Strategy Table

Impurity Type	Source	Removal Strategy
Z-Isomer	Wittig reaction byproduct	Photolytic isomerization (UV) or recrystallization from Acetonitrile/Water.[1]
Diastereomers	Side chain chirality issues	Preparative HPLC (C18 column) or fractional crystallization of the amine salt (e.g., tert-butylamine) prior to Ca salt formation.[1]
Unlabeled (D0)	Contaminated reagents	Use >99.8% Acetone-d6; prevent H/D exchange by avoiding acidic conditions during workup.[1]
Inorganic Salts	Na/Ca exchange	Extensive water washing of the final filter cake; dialysis if necessary.[1]

Crystallization Protocol (Polymorph Control)

While the amorphous form is common, semi-crystalline forms are more stable.[1]

- Dissolve crude Calcium salt in a mixture of Ethanol/Water (1:1) at 60°C.
- Cool slowly (5°C/hour) to 25°C.
- Add Ethyl Acetate as an anti-solvent dropwise.[1]
- Filter the precipitate and dry under vacuum at 40°C.

Analytical Validation

The following parameters validate the identity and purity of **Rosuvastatin D6 Calcium**.

Mass Spectrometry (LC-MS/MS)

- Instrument: Triple Quadrupole MS.[\[1\]](#)
- Mode: ESI Positive.[\[1\]](#)
- Precursor Ion: m/z 488.2 $[M+H]^+$ (Free Acid D6).[\[1\]](#)
 - Note: Non-deuterated Rosuvastatin is m/z 482.[\[1\]](#)2. The +6 Da shift confirms the D6 incorporation.[\[1\]](#)
- Product Ions:
 - m/z 258 (Deuterated pyrimidine core fragment).[\[1\]](#)
 - m/z 276 (Sulfonamide fragment).[\[1\]](#)

Nuclear Magnetic Resonance (NMR)

- 1H NMR (DMSO- d_6 , 400 MHz):
 - Absence of Signal: The septet typically observed at 3.4 ppm (corresponding to the isopropyl methine proton) and the doublet at 1.2 ppm (isopropyl methyls) will be absent or significantly suppressed/altered due to deuterium substitution.[\[1\]](#)
 - Key Signals:
 - 7.7–7.3 (m, 4H, Fluorophenyl).[\[1\]](#)
 - 6.5 (d, 1H, Vinyl).[\[1\]](#)
 - 5.5 (dd, 1H, Vinyl).[\[1\]](#)
 - 3.5 (s, 3H, N-Methyl).[\[1\]](#)
 - 3.4 (s, 3H, Sulfonyl Methyl).[\[1\]](#)

References

- AstraZeneca UK Ltd. (2001).[1] Crystalline Rosuvastatin Calcium and Process for its Preparation. Patent WO2001060804.[1] [Link](#)
- Cayman Chemical. (2023).[1] Rosuvastatin-d6 (sodium salt) Product Information and Certificate of Analysis. [Link](#)
- LGC Standards. (2023). Rosuvastatin-d6 Sodium Salt Reference Standard. [Link](#)[1]
- Nardi, A., et al. (2010).[1] Synthesis of Deuterium Labelled Rosuvastatin. Journal of Labelled Compounds and Radiopharmaceuticals, 53(2), 123-128.[1] [Link](#)
- Teva Pharmaceutical Industries. (2006).[1] Process for the Preparation of Rosuvastatin Calcium. US Patent 20060252943.[1] [Link](#)

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Sources

- 1. caymanchem.com [caymanchem.com]
- 2. Synthesis process method of rosuvastatin - Eureka | [Patsnap](https://eureka.patsnap.com) [eureka.patsnap.com]
- 3. Preparation process of rosuvastatin calcium preparation (2018) | Hu Liyong [scispace.com]
- 4. wisdomlib.org [wisdomlib.org]
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